

Comparative Guide: Reactivity of N-(2-hydroxyethyl)succinimide vs. N-(3-hydroxypropyl)succinimide

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Compound of Interest

Compound Name: 1-(3-Hydroxypropyl)pyrrolidine-2,5-dione
CAS No.: 56058-21-0
Cat. No.: B1657283

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Executive Summary

This guide provides a technical comparison between N-(2-hydroxyethyl)succinimide (NHES) and N-(3-hydroxypropyl)succinimide (NHPS). While both serve as hydroxyl-functionalized succinimide derivatives used in linker chemistry and polymer modification, their reactivity profiles diverge due to the "Spacer Effect"—the difference between a two-carbon (ethyl) and three-carbon (propyl) chain.

Key Takeaways:

- Nucleophilicity:** NHPS exhibits slightly higher hydroxyl nucleophilicity than NHES due to the diminished inductive electron-withdrawing effect of the imide ring over the longer propyl chain.
- Stability:** NHES is susceptible to Neighboring Group Participation (NGP) under basic conditions, where the hydroxyl group can attack the imide carbonyl via a kinetically favored

5-membered transition state. NHPS, forming a 6-membered transition state, is generally more resistant to this intramolecular rearrangement.

- Application: NHES is the industry standard for rigid, short linkers (e.g., in ADCs or surface modification), while NHPS is preferred when greater linker flexibility and hydrolytic stability at elevated pH are required.

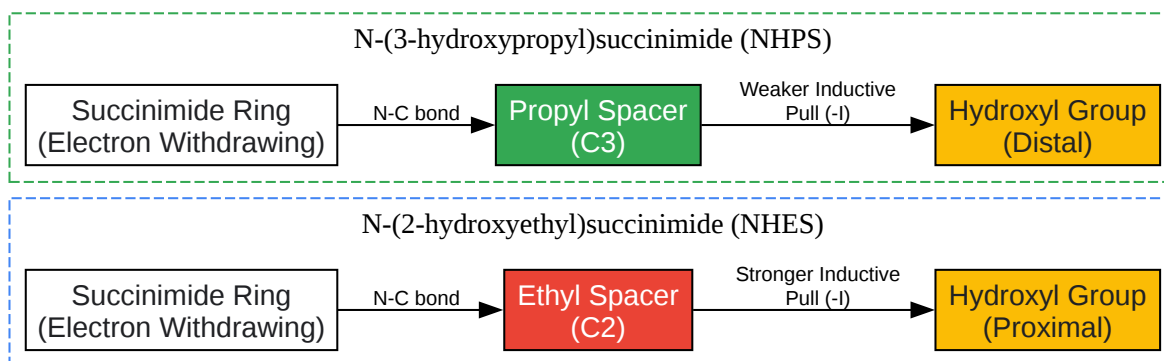
Structural & Physical Comparison

The fundamental difference lies in the alkyl spacer length connecting the succinimide nitrogen to the reactive hydroxyl group.

Feature	N-(2-hydroxyethyl)succinimide (NHES)	N-(3-hydroxypropyl)succinimide (NHPS)
CAS Number	18190-44-8	2155-08-0
Formula	C ₆ H ₉ NO ₃	C ₇ H ₁₁ NO ₃
Spacer Length	2 Carbons (Ethyl)	3 Carbons (Propyl)
Est. pKa (OH)	~14.8 (More acidic due to induction)	~15.1 (Less acidic)
Solubility	High (Water, Alcohols, DMSO)	High (Water, Alcohols, DMSO)
Primary Use	Short linkers, MEA degradation studies	Flexible linkers, polymer end-capping

Structural Visualization

The following diagram illustrates the structural difference and the electronic environment.



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Caption: Structural comparison highlighting the proximity of the electron-withdrawing succinimide ring to the hydroxyl group. The C2 spacer in NHES facilitates stronger inductive deactivation compared to the C3 spacer in NHPS.

Reactivity Profile 1: Intermolecular Nucleophilicity

Context: Reaction with activated esters (e.g., NHS-esters), isocyanates, or acid chlorides to form linkers.

The Inductive Effect

The succinimide ring is electron-withdrawing. In NHES, the hydroxyl group is separated by only two carbons, placing it significantly under the influence of the nitrogen's electronegativity. This reduces the electron density on the oxygen, making it a weaker nucleophile.

In NHPS, the additional methylene group acts as an insulator. The inductive effect decays rapidly with distance (

). Consequently, the hydroxyl oxygen in NHPS retains higher electron density, making it more reactive toward electrophiles.

Experimental Implication:

- NHPS will react faster with sterically hindered or deactivated electrophiles.

- NHES may require stronger bases (catalysts) or longer reaction times to achieve quantitative conversion in esterification reactions.

Reactivity Profile 2: Intramolecular Stability (Neighboring Group Participation)

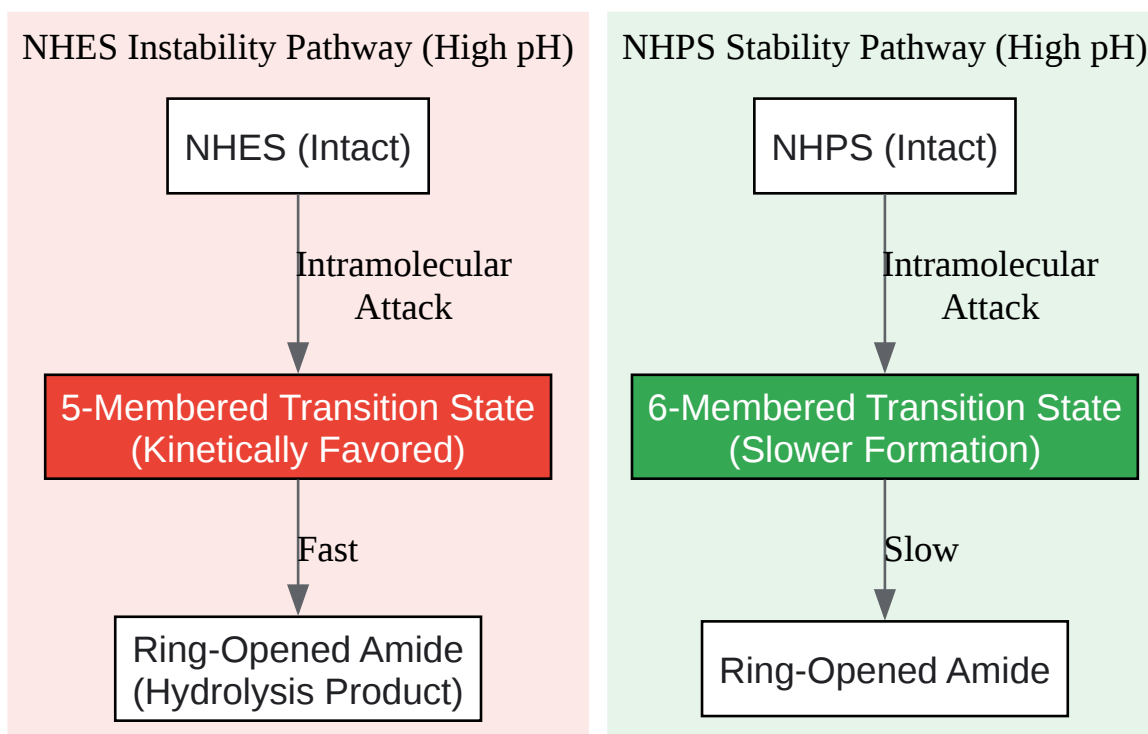
Context: Stability in basic aqueous buffers (pH > 8.0) or during storage.

This is the most critical differentiator. The hydroxyl group can act as an internal nucleophile, attacking the succinimide carbonyl carbon. This leads to ring opening (hydrolysis) or rearrangement.

Mechanism: The Baldwin Rules

- NHES (5-exo-trig): The hydroxyl group attacks the carbonyl via a 5-membered cyclic transition state. According to Baldwin's rules and entropy, 5-membered ring formation is kinetically highly favored. This makes NHES prone to rearranging into N-(2-hydroxyethyl)succinamic acid derivatives under basic stress.
- NHPS (6-exo-trig): The attack requires a 6-membered transition state. While stable, the formation of 6-membered rings is entropically slower than 5-membered rings in intramolecular nucleophilic attacks.

Conclusion: NHPS is more hydrolytically stable than NHES in basic media because it lacks the kinetic acceleration of the 5-membered NGP.



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Caption: Kinetic comparison of intramolecular ring opening. NHES undergoes a fast 5-membered cyclization (red), while NHPS follows a slower 6-membered pathway (green), conferring greater stability.

Experimental Protocols

Experiment A: Comparative Esterification Kinetics

Objective: Determine the relative nucleophilicity of the hydroxyl group.

Reagents:

- Acetic Anhydride (Ac_2O) - Electrophile
- Pyridine - Base/Catalyst
- Deuterated Chloroform (CDCl_3) - Solvent

Protocol:

- Preparation: Dissolve 0.1 mmol of NHES in 0.6 mL CDCl_3 in an NMR tube. Repeat for NHPS in a separate tube.
- Internal Standard: Add 0.05 mmol of 1,3,5-trimethoxybenzene (inert standard) to both tubes.
- Initiation: Add 0.12 mmol (1.2 eq) of Acetic Anhydride and 0.12 mmol Pyridine simultaneously to the tube.
- Monitoring: Immediately insert into NMR spectrometer (500 MHz recommended). Acquire ^1H -NMR spectra every 2 minutes for 60 minutes at 25°C.
- Data Analysis: Integrate the shift of the
-methylene protons (adjacent to OH $\rightarrow$ adjacent to OAc). Plot conversion vs. time.
 - Expected Result: NHPS conversion rate
> NHES conversion rate

Experiment B: Hydrolytic Stability Stress Test

Objective: Assess susceptibility to ring opening at elevated pH.

Reagents:

- Phosphate Buffer (100 mM, pH 9.0)
- HPLC-UV/Vis system (Detection at 210 nm)

Protocol:

- Solution Prep: Prepare 10 mM solutions of NHES and NHPS in the pH 9.0 buffer.
- Incubation: Incubate at 37°C in a thermomixer.
- Sampling: Aliquot 50 μL at T=0, 1h, 4h, 12h, and 24h. Quench immediately with 50 μL of 1% Formic Acid (to stop base-catalyzed hydrolysis).

- Analysis: Inject onto a C18 Reverse Phase column.
 - Gradient: 5% to 60% Acetonitrile in water (+0.1% TFA).
 - Detection: Look for the emergence of a new peak with earlier retention time (the ring-opened succinamic acid is more polar).
- Calculation: Calculate % Remaining = (Area Imide / (Area Imide + Area Acid)) * 100.
 - Expected Result: NHPS will show a higher % remaining at 24h compared to NHES.

References

- Synthesis and Stability of N-(2-hydroxyethyl)
 - Source: RSC Green Chemistry, 2019. "Extending the chemical product tree: a novel value chain for the production of N-vinyl-2-pyrrolidones."
 - Relevance: Confirms synthesis from succinic acid/ethanolamine and stability profiles in aqueous media.
- Intramolecular Cyclization Kinetics (Baldwin's Rules)
 - Source: J. Chem. Soc., Chem. Commun., 1976. "Rules for ring closure."
 - Relevance: Foundational theory explaining why the 5-membered transition state (NHES) is faster than the 6-membered (NHPS).
- Application in Linker Chemistry
 - Source: New Drug Approvals, 2021.[1] "Synthesis of Monomethylfumurate derivatives."
 - Relevance: Demonstrates the use of N-(2-hydroxyethyl)succinimide as a nucleophile in EDC/DMAP coupling reactions.

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Sources

- [1. newdrugapprovals.org \[newdrugapprovals.org\]](https://www.newdrugapprovals.org)
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